

Synthesis of 2-[¹⁸F]Fluoroadenosine (2-[¹⁸F]FAD)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Fluoroadenosine

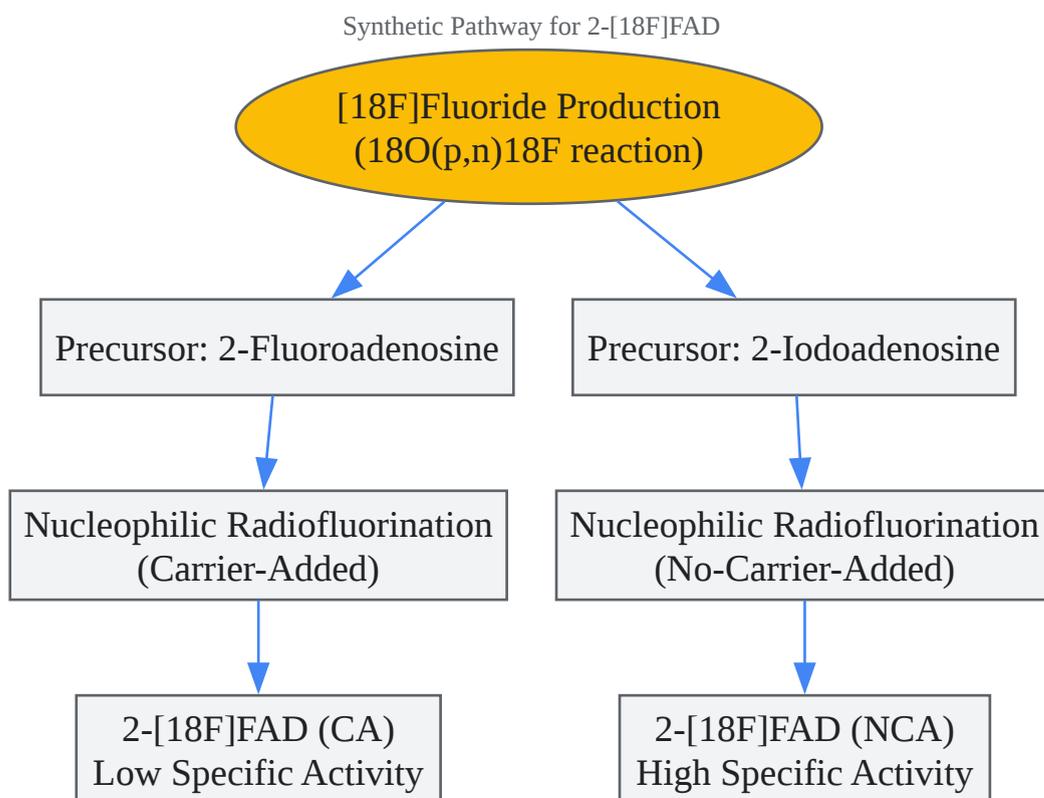
CAS No.: 146-78-1

Cat. No.: S748821

Get Quote

The synthesis of 2-[¹⁸F]FAD can be performed via nucleophilic radiofluorination, with procedures differing significantly in yield and specific activity based on the use of carrier-added (CA) or no-carrier-added (NCA) methods [1].

Synthetic Pathway for 2-[¹⁸F]FAD The diagram below outlines the two main radiosynthesis pathways, highlighting the precursor and the critical fluorination step.



Click to download full resolution via product page

Table 1: Comparison of Synthesis Methods for 2-[¹⁸F]FAD [1]

Parameter	Carrier-Added (CA)	No-Carrier-Added (NCA)
Precursor	2-fluoroadenosine	2-iodoadenosine
Radiochemical Yield	~5%	~0.5%
Specific Radioactivity	22-30 mCi/μmol	1200-1700 mCi/μmol
Radiochemical Purity	>99%	>99%

Preclinical Profile of 2-[¹⁸F]FAD and Analogues

While specific in vivo biodistribution data for 2-[¹⁸F]FAD is limited in the provided search results, studies on closely related analogues provide insight into their potential application.

Table 2: In Vivo Biodistribution of [¹⁸F]FAA and [¹⁸F]FXA in Tumor-Bearing Mice (2 hours post-injection) [2]

Organ/Tissue	[¹⁸ F]FAA Uptake (%ID/g)	[¹⁸ F]FXA Uptake (%ID/g)
Tumor	3.3-fold higher than blood	No significant uptake
Spleen	Highest uptake	Not specified
Heart	Not specified	Highest uptake
Blood	(Reference level)	(Reference level)
Potential Application	Tumor imaging	Heart imaging

Experimental Protocol: In Vivo Evaluation in Mice

This protocol is adapted from methods used to evaluate [^{18}F]FAA and [^{18}F]FXA [2].

1. Animal Model Preparation

- Use six-week-old athymic nude mice.
- Inoculate mice with tumor cells (e.g., HT-29 human colon carcinoma cells) subcutaneously in the flank.
- Allow tumors to grow until they reach approximately 1 cm in diameter before initiating studies.

2. Radiotracer Injection

- Prepare the radiotracer solution in sterile saline. Pass it through a 0.22 μm membrane filter for sterilization.
- Inject approximately 200 μL of the solution containing 740 kBq (20 μCi) of radiotracer into the tail vein of each mouse. Accurately measure the injected activity using a dose calibrator.

3. Blood Clearance Study

- At multiple time points post-injection (e.g., 1, 2, 5, 10, 20, 40, 60, and 120 minutes), collect blood samples (e.g., 1.33 μL) from the contralateral tail vein.
- Measure the radioactivity in each sample using a gamma counter.
- Calculate the percentage of injected dose per gram (%ID/g) and plot against time to generate the blood clearance curve.

4. Biodistribution Study

- At the chosen endpoint (e.g., 2 hours post-injection), anesthetize the mice (e.g., with Nembutal, 40 mg/kg) and sacrifice them by an approved method.
- Rapidly dissect and weigh organs of interest (e.g., heart, liver, spleen, kidney, lung, tumor).
- Measure the radioactivity in each organ using a gamma counter.
- Calculate the uptake as %ID/g and organ-to-blood ratios for statistical analysis.

5. Micro-PET Imaging

- Anesthetize the mice and place them in the micro-PET scanner.
- Conduct static scans (e.g., 10-minute acquisitions) at predetermined time points (e.g., 30 min, 1 h, 2 h post-injection).
- Reconstruct images using an algorithm like Ordered Subset Expectation Maximization (OSEM).
- Draw regions of interest (ROIs) around tumors and key organs to quantify radioactivity concentration (kBq/cc or $\mu\text{Ci}/\text{cc}$), which can be converted to %ID/g for comparison with biodistribution data.

Application Notes for Researchers

- **Tracer Selection:** The choice between 2-[¹⁸F]FAD and its analogues depends on the target. [¹⁸F]FAA has shown promise for tumor imaging, while [¹⁸F]FXA exhibits heart-specific uptake [2].
- **Synthesis Strategy:** The NCA method is essential for achieving high specific activity, which is critical for binding studies and receptor imaging, despite its lower radiochemical yield [1].
- **Quality Control:** Ensure radiochemical purity exceeds 95% for in vivo applications. All preparations must be sterile and apyrogenic, verified by standard tests [2].
- **Modern Fluorination Context:** While older methods were used for these tracers, recent advances in [¹⁸F]fluoride processing (e.g., using tertiary ammonium salt cartridges, minimized base) can improve efficiency and are worth exploring for new synthetic efforts [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (PDF) Synthesis of 2-[¹⁸F] fluoroadenosine (2-[¹⁸F] FAD) as potential... [academia.edu]
2. Biodistribution and pet of [¹⁸F]- imaging derivatives... fluoroadenosine [pmc.ncbi.nlm.nih.gov]
3. State of the art procedures towards reactive [¹⁸F] fluoride in PET ... [ejnmmipharmchem.springeropen.com]

To cite this document: Smolecule. [Synthesis of 2-[¹⁸F]Fluoroadenosine (2-[¹⁸F]FAD)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b748821#2-fluoroadenosine-pet-imaging-radiotracer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com